

A Comprehensive Technical Guide to Dipalmitoyl- $^{13}\text{C}_{40}$ -Phosphatidylcholine: Properties, Applications, and Methodologies

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *DL-A-phosphatidylcholine,
dipalmitoyl- $^{13}\text{C}_{40}$*

Cat. No.: *B15555593*

[Get Quote](#)

Abstract This technical guide provides an in-depth analysis of dipalmitoyl- $^{13}\text{C}_{40}$ -phosphatidylcholine (DPPC- $^{13}\text{C}_{40}$), a stable isotope-labeled lipid crucial for advanced research in lipidomics, metabolomics, and drug development. We will dissect its fundamental physicochemical properties, with a core focus on its molecular weight, and explore its principal applications as a metabolic tracer and an internal standard for quantitative mass spectrometry. This document is designed for researchers, scientists, and drug development professionals, offering both foundational knowledge and practical, field-proven experimental protocols to leverage this powerful analytical tool.

The Foundational Role of Stable Isotope Labeling in Modern Lipidomics

The complexity of the lipidome presents significant analytical challenges, including wide concentration ranges, structural diversity, and matrix-induced signal interference. Stable Isotope Labeling (SIL) has emerged as an indispensable technique to overcome these hurdles. [1] By incorporating heavy isotopes like Carbon-13 (^{13}C) into a molecule, we create a chemical

twin of the endogenous analyte. This labeled compound is virtually identical in its chemical and physical properties (e.g., solubility, chromatographic retention time) but is distinguishable by its mass-to-charge ratio (m/z) in a mass spectrometer.

This mass difference is the key to its utility. When used as an internal standard, the SIL compound can be "spiked" into a biological sample at a known concentration at the very beginning of the workflow. It experiences the same sample loss, extraction inefficiencies, and ionization suppression or enhancement as the target analyte. By measuring the ratio of the endogenous analyte's signal to the stable isotope standard's signal, precise and accurate quantification can be achieved.^[2] Furthermore, introducing ^{13}C -labeled precursors into biological systems allows for the direct measurement of biosynthesis, remodeling, and degradation pathways—a practice known as metabolic flux analysis.^{[1][3]}

Physicochemical Properties of Dipalmitoyl- $^{13}\text{C}_{40}$ -Phosphatidylcholine (DPPC- $^{13}\text{C}_{40}$)

To understand the labeled variant, we must first consider its unlabeled analogue, 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC). DPPC is a vital phospholipid, renowned as the primary constituent of pulmonary surfactant, which is essential for preventing alveolar collapse during respiration.^[4] It is composed of a phosphocholine headgroup, a glycerol backbone, and two 16-carbon saturated fatty acid tails (palmitic acid).

The isotopically labeled version, dipalmitoyl- $^{13}\text{C}_{40}$ -phosphatidylcholine, is a synthetic form where all 40 carbon atoms of the native molecule have been replaced with the heavy ^{13}C isotope.

Molecular Weight: The Core Distinguishing Feature

The defining characteristic of DPPC- $^{13}\text{C}_{40}$ is its molecular weight, which is a direct consequence of its isotopic enrichment.

- Unlabeled DPPC ($\text{C}_{40}\text{H}_{80}\text{NO}_8\text{P}$): The molecular weight is calculated using the atomic mass of the most common isotopes (e.g., ^{12}C , ^1H , ^{16}O). This results in a monoisotopic mass of approximately 733.56 g/mol and an average molecular weight of 734.06 g/mol .^{[5][6]}

- Labeled DPPC- $^{13}\text{C}_{40}$ ($^{13}\text{C}_{40}\text{H}_{80}\text{NO}_8\text{P}$): In this molecule, every ^{12}C atom is replaced by a ^{13}C atom. The mass of a ^{13}C atom is approximately 1.00335 Da greater than a ^{12}C atom. With 40 carbon atoms substituted, the mass increases by approximately 40.134 Da. This results in a molecular weight of 773.75 g/mol .[\[7\]](#)[\[8\]](#)[\[9\]](#)

This significant and well-defined mass shift of ~40 Da makes DPPC- $^{13}\text{C}_{40}$ an ideal internal standard, as it eliminates any risk of isotopic overlap with the natural ^{13}C abundance of the unlabeled analyte.

Summary of Physicochemical Data

The key properties of both unlabeled and labeled DPPC are summarized in the table below for easy comparison.

Property	Unlabeled DPPC	Dipalmitoyl- $^{13}\text{C}_{40}$ -PC	Source(s)
Chemical Formula	$\text{C}_{40}\text{H}_{80}\text{NO}_8\text{P}$	$^{13}\text{C}_{40}\text{H}_{80}\text{NO}_8\text{P}$	[5] [6] [7]
Average Molecular Weight	734.06 g/mol	773.75 g/mol	[5] [6] [7] [8]
Unlabeled CAS Number	63-89-8	N/A	[5]
Appearance	White Powder	White to Off-White Solid	[6] [10]
Primary Application	Pharmaceutical Excipient, Surfactant	Internal Standard, Metabolic Tracer	[4] [7]
Storage Conditions	Below -20°C, sealed, protected from light	Below -20°C, sealed, protected from light	[5] [7]

Core Applications in Research and Drug Development

The Gold Standard for Quantitative Lipidomics

The primary application of DPPC- $^{13}\text{C}_{40}$ is as an internal standard for the quantification of endogenous DPPC and other structurally similar phosphatidylcholines using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Causality of Experimental Choice: In LC-MS analysis, the efficiency of analyte ionization can vary dramatically between samples due to the presence of other co-eluting molecules—a phenomenon known as the "matrix effect." Because DPPC- $^{13}\text{C}_{40}$ has the same chromatographic retention time and ionization efficiency as endogenous DPPC, it accurately reflects and corrects for these variations. Spiking the sample with a known amount of DPPC- $^{13}\text{C}_{40}$ allows the concentration of endogenous DPPC to be calculated from the ratio of their respective peak areas, providing highly accurate and reproducible results.

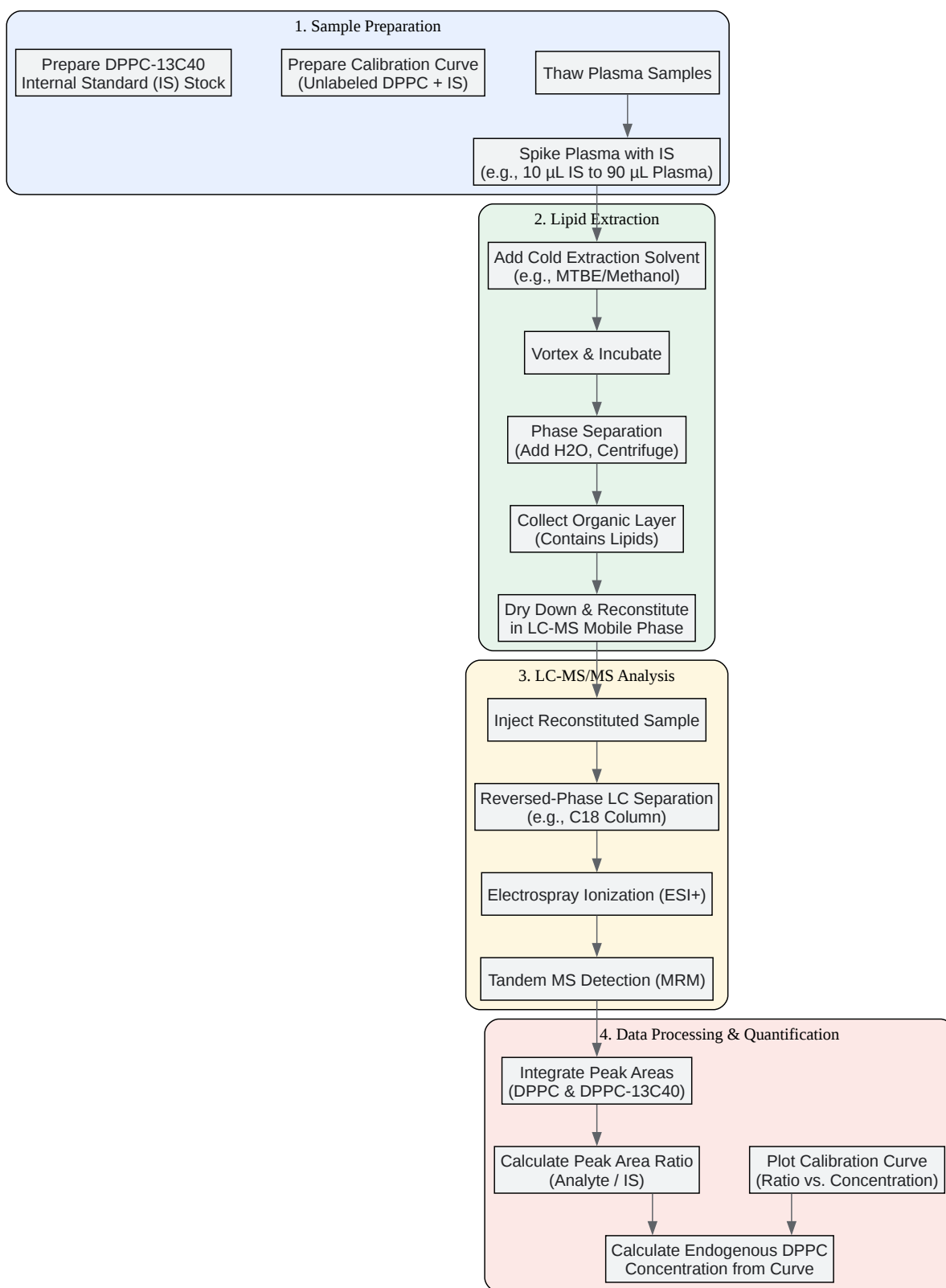
Illuminating Metabolism with Tracer Studies

DPPC- $^{13}\text{C}_{40}$ serves as a powerful tool for tracing metabolic pathways. In these experiments, the labeled compound is introduced into a biological system, such as cell culture or an in vivo model.[\[11\]](#)[\[12\]](#) Mass spectrometry is then used to track the appearance of the ^{13}C label in various downstream lipid species.

Field-Proven Insight: For example, researchers have used universally ^{13}C -labeled DPPC to study the metabolism and turnover of therapeutic pulmonary surfactants directly in lung tissue.[\[12\]](#)[\[13\]](#)[\[14\]](#) By tracking the ^{13}C -labeled backbone and acyl chains, they can visualize how the therapeutic surfactant is processed, remodeled into other lipid types (like polyunsaturated PCs), and cleared over time.[\[13\]](#)[\[14\]](#) This provides critical pharmacokinetic and pharmacodynamic data that is unattainable with non-labeled compounds.

Experimental Workflow: Quantification of Endogenous DPPC in Human Plasma

This section provides a detailed, self-validating protocol for the quantification of DPPC in human plasma using DPPC- $^{13}\text{C}_{40}$ as an internal standard.



[Click to download full resolution via product page](#)

Caption: Workflow for DPPC quantification using a stable isotope-labeled internal standard.

Protocol Steps:

1. Preparation of Standards and Samples

- Internal Standard (IS) Stock: Prepare a 1 mg/mL stock solution of DPPC-¹³C₄₀ in chloroform:methanol (2:1, v/v). Store at -20°C. From this, prepare a working solution of 10 µg/mL in methanol.
- Calibration Standards: Prepare a 1 mg/mL stock of unlabeled DPPC. Perform serial dilutions in methanol to create calibration standards ranging from 1 ng/mL to 1000 ng/mL. Spike each calibrator with the IS working solution to a final concentration of 100 ng/mL.
- Sample Preparation: Thaw plasma samples on ice. In a microcentrifuge tube, add 10 µL of the 10 µg/mL IS working solution to 90 µL of plasma. Vortex briefly. This step is critical; adding the IS early ensures it undergoes all subsequent extraction steps alongside the analyte.

2. Lipid Extraction (Folch Method)

- To the 100 µL of spiked plasma, add 2 mL of chloroform:methanol (2:1, v/v).
- Vortex vigorously for 2 minutes to ensure thorough mixing and protein denaturation.
- Add 400 µL of water to induce phase separation. Vortex for 30 seconds.
- Centrifuge at 2,000 x g for 10 minutes. Three layers will form: an upper aqueous/methanol layer, a protein disk, and a lower chloroform layer containing the lipids.
- Carefully collect the lower organic layer using a glass Pasteur pipette, avoiding the protein interface.
- Dry the collected solvent under a gentle stream of nitrogen.
- Reconstitute the dried lipid film in 100 µL of mobile phase (e.g., methanol:acetonitrile 1:1, v/v) for LC-MS/MS analysis.

3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m). Rationale: A C18 column effectively separates lipids based on the hydrophobicity of their acyl chains.
 - Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
 - Mobile Phase B: Acetonitrile:Isopropanol (90:10, v/v) with 0.1% formic acid.
 - Gradient: A typical gradient runs from 30% B to 100% B over 15 minutes.
- Mass Spectrometry (MS):
 - Ionization: Electrospray Ionization, Positive Mode (ESI+).
 - Analysis Mode: Multiple Reaction Monitoring (MRM). Rationale: MRM provides exceptional sensitivity and selectivity by monitoring a specific precursor-to-product ion transition.
 - MRM Transitions:
 - Endogenous DPPC: Precursor ion m/z 734.6 → Product ion m/z 184.1 (corresponding to the phosphocholine headgroup).
 - DPPC- $^{13}\text{C}_{40}$ (IS): Precursor ion m/z 774.6 → Product ion m/z 189.1 (corresponding to the $^{13}\text{C}_5$ -labeled phosphocholine headgroup).[\[12\]](#)

4. Data Processing and Quantification

- Integrate the chromatographic peak areas for both the endogenous DPPC (734.6 → 184.1) and the IS (774.6 → 189.1) transitions at the expected retention time.
- Calculate the Peak Area Ratio (PAR) for each sample and calibrator: $\text{PAR} = \text{Area}(\text{DPPC}) / \text{Area}(\text{DPPC-}^{13}\text{C}_{40})$.
- Generate a calibration curve by plotting the PAR of the standards against their known concentrations. Apply a linear regression with $1/x^2$ weighting.
- Determine the concentration of DPPC in the plasma samples by interpolating their PAR values from the calibration curve.

Conclusion

Dipalmitoyl- $^{13}\text{C}_{40}$ -phosphatidylcholine is more than just a molecule with a specific molecular weight; it is a precision tool that enables researchers to achieve a level of accuracy and depth in lipid analysis that was previously unattainable. Its well-defined mass shift, coupled with its chemical identity to endogenous DPPC, makes it the definitive standard for quantitative mass spectrometry and a versatile tracer for metabolic research. By understanding its properties and employing robust, validated workflows as described in this guide, scientists and drug developers can confidently generate high-quality data to advance our understanding of lipid metabolism in health and disease.

References

- Hartler, J., et al. (2018). Analytical Considerations of Stable Isotope Labelling in Lipidomics. PubMed Central.[\[Link\]](#)
- Dipalmitoyl Phosphatidylcholine. CD Formulation.[\[Link\]](#)
- 1,2-Dipalmitoylphosphatidylcholine. PubChem, National Center for Biotechnology Information.[\[Link\]](#)
- Advantages of using biologically generated ^{13}C -labelled multiple internal standards for stable isotope-assisted LC-MS-based lipidomics. Analytical Methods, Royal Society of Chemistry.[\[Link\]](#)
- Sun, C., et al. (2021). Mass spectrometry imaging of phosphatidylcholine metabolism in lungs administered with therapeutic surfactants and isotopic tracers. Journal of Lipid Research, PubMed Central.[\[Link\]](#)
- DL-A-PHOSPHATIDYLCHOLINE, DIPALMITOYL (U- $^{13}\text{C}_{40}$, 98%) CHEMICAL PURITY 95%. Eurisotop.[\[Link\]](#)
- Dipalmitoylphosphatidylcholine. Wikipedia.[\[Link\]](#)
- Sun, C., et al. (2021). Mass spectrometry imaging of phosphatidylcholine metabolism in lungs administered with therapeutic surfactants and isotopic tracers. Journal of Lipid Research, PubMed.[\[Link\]](#)

- Yu, L., et al. (2021). ¹³C-labeling reveals how membrane lipid components contribute to triacylglycerol accumulation in Chlamydomonas. The Plant Cell, PubMed Central.[[Link](#)]
- Sun, C., et al. (2021). Mass spectrometry imaging of phosphatidylcholine metabolism in lungs administered with therapeutic surfactants and isotopic tracers. ScienceOpen.[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Analytical Considerations of Stable Isotope Labelling in Lipidomics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Advantages of using biologically generated ¹³C-labelled multiple internal standards for stable isotope-assisted LC-MS-based lipidomics - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 3. ckisotopes.com [ckisotopes.com]
- 4. Dipalmitoylphosphatidylcholine - Wikipedia [en.wikipedia.org]
- 5. Dipalmitoyl Phosphatidylcholine - CD Formulation [formulationbio.com]
- 6. 1,2-Dipalmitoylphosphatidylcholine | C₄₀H₈₀NO₈P | CID 6138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. isotope.com [isotope.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. DL- α -PHOSPHATIDYLCHOLINE, DIPALMITOYL (U-¹³C₄₀, 98%) CHEMICAL PURITY 95% | Eurisotop [eurisotop.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. benchchem.com [benchchem.com]
- 12. Mass spectrometry imaging of phosphatidylcholine metabolism in lungs administered with therapeutic surfactants and isotopic tracers - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Mass spectrometry imaging of phosphatidylcholine metabolism in lungs administered with therapeutic surfactants and isotopic tracers - PubMed [pubmed.ncbi.nlm.nih.gov]

- [14. scienceopen.com \[scienceopen.com\]](https://scienceopen.com)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Dipalmitoyl- $^{13}\text{C}_{40}$ -Phosphatidylcholine: Properties, Applications, and Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15555593/docs#a-comprehensive-technical-guide-to-dipalmitoyl-c-phosphatidylcholine-properties-applications-and-methodologies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)